

Personal protective equipment for handling Shmt-IN-1

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Compound of Interest

Compound Name: Shmt-IN-1

Cat. No.: B8103491

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Essential Safety and Handling Guide for Shmt-IN-1

Disclaimer: As a novel research chemical, a comprehensive Safety Data Sheet (SDS) for **Shmt-IN-1** is not publicly available. The following guidance is based on general laboratory safety protocols for handling potent, small molecule inhibitors and should be supplemented by a thorough risk assessment conducted by qualified personnel in your institution.

This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Shmt-IN-1**, a potent inhibitor of serine hydroxymethyltransferase (SHMT). Adherence to these procedures is critical to ensure personal safety and maintain the integrity of your experiments.

Personal Protective Equipment (PPE)

Due to the potent nature of **Shmt-IN-1** and the absence of specific toxicity data, a comprehensive approach to personal protection is mandatory. The following PPE should be worn at all times when handling the compound in solid or solution form.

PPE Category	Item	Material/Standard Specification	Purpose
Hand Protection	Double Gloving	Inner: Nitrile, Outer: Nitrile or Neoprene	Provides a primary barrier against skin contact and allows for safe removal of the outer glove in case of contamination.
Eye Protection	Safety Goggles	ANSI Z87.1 certified, with side shields	Protects eyes from splashes and airborne particles.
Face Protection	Face Shield	Worn over safety goggles	Recommended when there is a risk of splashes or when handling larger quantities.
Body Protection	Laboratory Coat	Chemically resistant, fully buttoned	Protects skin and personal clothing from contamination.
Respiratory Protection	Fume Hood	Certified and properly functioning	All handling of solid Shmt-IN-1 and preparation of solutions should be performed in a fume hood to prevent inhalation of airborne particles.
Foot Protection	Closed-toe shoes	Made of a non-porous material	Protects feet from spills.

Handling and Operational Plan

A systematic approach to handling **Shmt-IN-1** will minimize exposure risk and ensure the accuracy of experimental results.

2.1. Preparation and Weighing:

- Designated Area: All handling of solid **Shmt-IN-1** must be conducted in a designated area within a certified chemical fume hood.
- Weighing Procedure:
 - Use an analytical balance with a draft shield.
 - To minimize the generation of airborne particles, carefully open the container.
 - Use a micro-spatula for transferring the solid.
 - Tare a pre-labeled, sealed container on the balance before adding the compound.
 - After weighing, securely close the primary container and the weighing vessel.
 - Decontaminate the spatula and the balance surface with an appropriate solvent (e.g., 70% ethanol) followed by a mild detergent solution.

2.2. Solution Preparation:

- Solvent Selection: **Shmt-IN-1** is soluble in DMSO.
- Procedure:
 - In the fume hood, add the desired volume of solvent to the sealed container with the pre-weighed **Shmt-IN-1**.
 - Close the container and vortex or sonicate until the compound is fully dissolved.
 - For stock solutions, it is recommended to prepare aliquots to avoid repeated freeze-thaw cycles.[\[1\]](#)

2.3. Storage:

Proper storage is crucial to maintain the stability and activity of **Shmt-IN-1**.

Form	Storage Temperature	Duration	Container
Solid	-20°C or -80°C	Long-term	Tightly sealed, light-protected vial
Stock Solution (in DMSO)	-20°C	Up to 1 month ^[1]	Aliquoted in tightly sealed, light-protected vials
Stock Solution (in DMSO)	-80°C	Up to 6 months ^[1]	Aliquoted in tightly sealed, light-protected vials

Disposal Plan

All waste contaminated with **Shmt-IN-1** must be treated as hazardous chemical waste.

Waste Type	Collection Container	Disposal Procedure
Solid Waste (e.g., contaminated gloves, weigh boats, pipette tips)	Labeled, sealed hazardous waste bag or container	Dispose of according to your institution's hazardous waste management guidelines.
Liquid Waste (e.g., unused solutions, contaminated solvents)	Labeled, sealed hazardous waste container	Dispose of according to your institution's hazardous waste management guidelines for halogenated or non-halogenated solvent waste, as appropriate.
Sharps (e.g., contaminated needles)	Puncture-resistant sharps container	Dispose of according to your institution's sharps and hazardous waste management guidelines.

Emergency Procedures

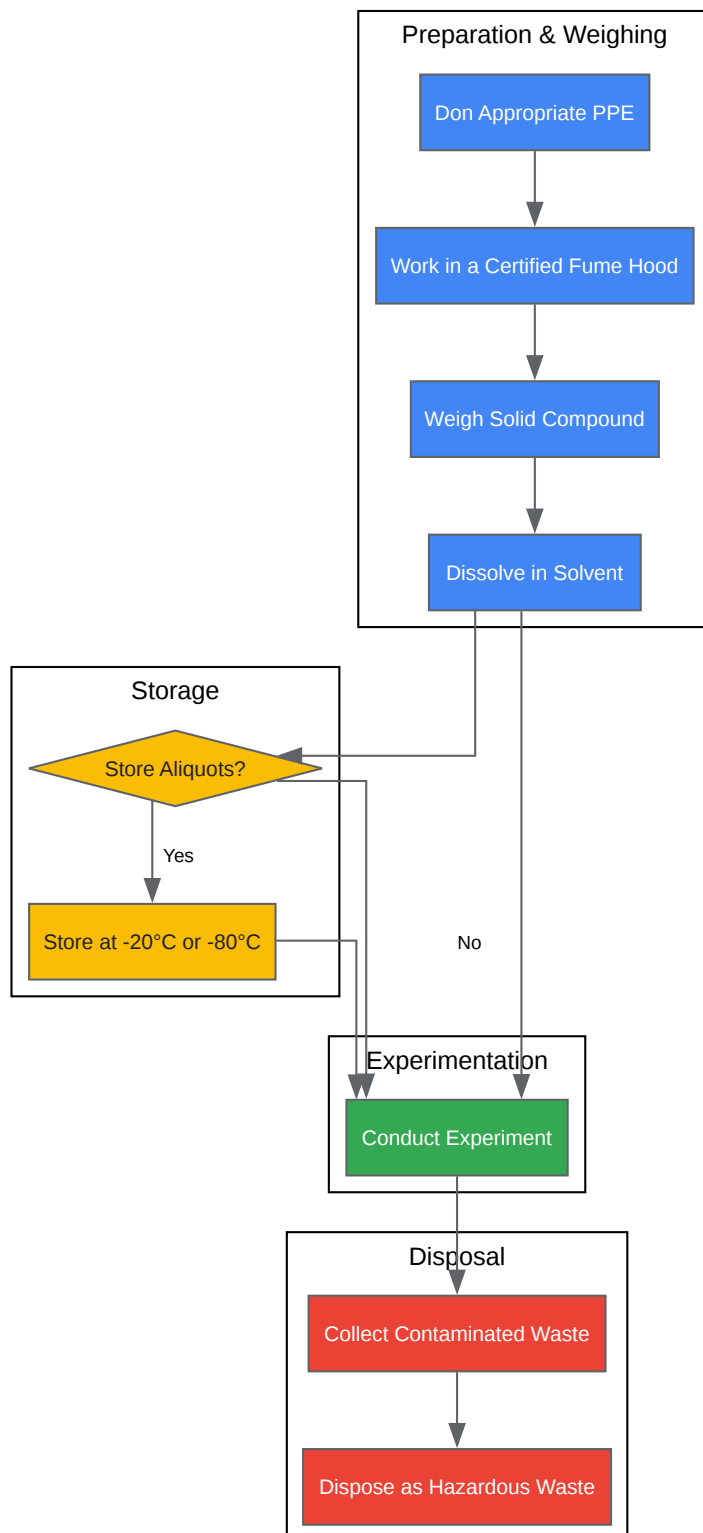
In the event of an exposure or spill, immediate and appropriate action is critical.

Incident	Procedure
Skin Contact	1. Immediately remove contaminated clothing and outer gloves. 2. Wash the affected area with copious amounts of soap and water for at least 15 minutes. 3. Seek immediate medical attention.
Eye Contact	1. Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open. 2. Seek immediate medical attention.
Inhalation	1. Move the affected person to fresh air. 2. If breathing is difficult, administer oxygen. 3. Seek immediate medical attention.
Ingestion	1. Do NOT induce vomiting. 2. Rinse mouth with water. 3. Seek immediate medical attention.
Spill	1. Evacuate the immediate area. 2. Alert others in the vicinity. 3. If the spill is small and you are trained to handle it: a. Wear appropriate PPE. b. Cover the spill with an absorbent material. c. Collect the absorbed material into a sealed, labeled hazardous waste container. d. Clean the spill area with a suitable solvent, followed by soap and water. 4. For large spills, or if you are not trained, contact your institution's environmental health and safety department immediately.

Visual Workflow for Handling Shmt-IN-1

The following diagram outlines the key steps and decision points for the safe handling of **Shmt-IN-1**, from receiving the compound to the final disposal of waste.

Shmt-IN-1 Safe Handling Workflow

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Shmt-IN-1**.

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References

- 1. medchemexpress.com [medchemexpress.com]
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